

Introduction: A Proactive Approach to Chemical Safety

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Compound of Interest

Compound Name: *2-Hydroxyimino-3-oxo-N-O-tolyl-butylamide*

Cat. No.: *B15080271*

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In the landscape of drug discovery and chemical research, novel compounds are frequently synthesized and evaluated, often outpacing the availability of comprehensive, officially published Safety Data Sheets (SDS). **2-Hydroxyimino-3-oxo-N-o-tolyl-butylamide** (CAS No. 3014-32-2) is one such chemical intermediate. This guide is designed for researchers, scientists, and drug development professionals to provide a robust framework for its safe handling and use.

Lacking a formal SDS, this document has been constructed by synthesizing data from structurally related compounds, including oximes and butylamides, and adhering to the principles of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] The guidance herein is grounded in an understanding of functional group reactivity and established laboratory safety protocols to ensure a self-validating system of protection.

Section 1: Compound Identification and Physicochemical Properties

A precise understanding of a compound's identity and physical characteristics is the foundation of its safe and effective use in any experimental context.

Table 1: Chemical Identity and Properties of **2-Hydroxyimino-3-oxo-N-o-tolyl-butylamide**

Property	Value	Source
Chemical Name	2-Hydroxyimino-3-oxo-N-o-tolyl-butylamide	Internal
Synonyms	2-hydroximinoacetoacet-o-toluidide; Butanamide, 2-(hydroxyimino)-N-(2-methylphenyl)-3-oxo-	[2]
CAS Number	3014-32-2	[2]
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₃	[2]
Molecular Weight	220.22 g/mol	[2]
Appearance	Likely a white to off-white or pale yellow crystalline solid.	Inferred from related compounds[3][4]

Section 2: Hazard Analysis and Predicted GHS Classification

The hazard profile of this molecule can be predicted by analyzing its primary functional groups: the oxime (-C=N-OH) and the N-substituted butylamide. Oximes as a class are known to present risks of skin sensitization and eye damage.[5][6] Butylamide derivatives can be harmful if swallowed and are often irritating to the skin, eyes, and respiratory system.[7][8] Therefore, a cautious approach is mandated.

Table 2: Predicted GHS Classification and Hazard Statements

Hazard Class	Category	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4		Warning	H302: Harmful if swallowed.[6]
Skin Irritation	Category 2		Warning	H315: Causes skin irritation.[9]
Eye Irritation	Category 2A		Warning	H319: Causes serious eye irritation.
Skin Sensitization	Category 1		Warning	H317: May cause an allergic skin reaction.[5]
Specific Target Organ Toxicity (Single Exposure)	Category 3		Warning	H335: May cause respiratory irritation.[9]

Causality Behind Classification:

- The oxime functional group is a known sensitizer, meaning repeated contact can lead to an allergic skin reaction.[5] This justifies the H317 classification.
- The amide linkage and general structure are common in compounds that cause skin and eye irritation, leading to the H315 and H319 classifications.[7]
- The potential for respiratory irritation (H335) is a standard precautionary assessment for fine organic powders that can be inadvertently inhaled.
- The "Harmful if swallowed" (H302) classification is based on general toxicity data for related amide and oxime compounds.[6]

Section 3: Safe Handling, Storage, and Personal Protective Equipment (PPE)

A multi-layered safety protocol involving engineering controls, administrative procedures, and personal protective equipment is essential for mitigating the risks identified above.[10][11]

Engineering and Administrative Controls

- **Ventilation:** All weighing and handling of the solid compound, as well as any reactions involving it, must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors.[12]
- **Designated Area:** Establish a designated area within the laboratory for working with this compound. This area should be clearly marked with appropriate hazard warnings.[11]
- **Work Practices:** Avoid raising dust when handling. Use spatulas and weighing paper carefully. For solutions, transfer via pipette or syringe to avoid splashes. Do not work alone when handling this or any other potentially hazardous chemical.[11]

Personal Protective Equipment (PPE)

The appropriate selection and use of PPE is the final barrier between the researcher and the chemical.

Table 3: Recommended Personal Protective Equipment

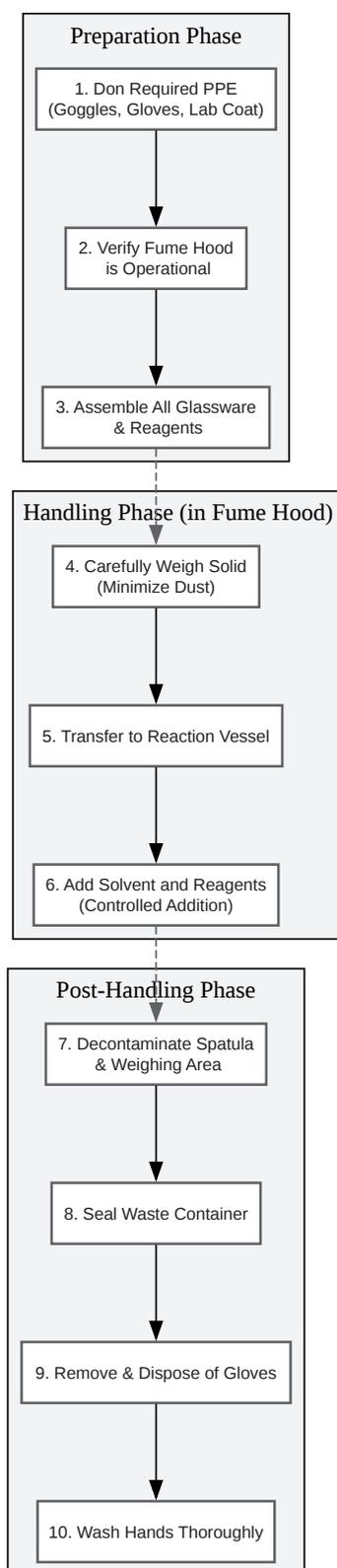
Protection Type	Specific Equipment	Rationale and Standard
Eye & Face	Chemical safety goggles with side shields. A face shield is recommended if there is a significant splash potential.	Protects against dust particles and splashes, conforming to OSHA 29 CFR 1910.133 or EN166 standards.[13]
Hand	Chemical-resistant nitrile gloves.	Provides a barrier against skin contact, irritation, and potential sensitization. Gloves should be inspected before use and changed immediately if contaminated.[12]
Body	A flame-resistant lab coat, fully buttoned, with sleeves extended to the wrists.	Protects skin and personal clothing from contamination. [14]
Respiratory	Not required if work is performed within a certified fume hood.	A fume hood provides adequate respiratory protection from powders and vapors.[12]

Storage Protocol

- Container: Store in a tightly sealed, clearly labeled container.
- Environment: Keep in a cool, dry, and well-ventilated area.
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases to prevent potentially reactive decomposition.[8]

Workflow for Safe Handling

The following diagram outlines the critical steps for safely handling **2-Hydroxyimino-3-oxo-N-o-tolyl-butamide** powder in a laboratory setting.



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Caption: Standard workflow for handling powdered chemical reagents.

Section 4: First-Aid and Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure.

- **Inhalation:** Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention if symptoms persist.[9]
- **Skin Contact:** Immediately remove all contaminated clothing. Flush the affected skin with large amounts of soap and water for at least 15 minutes. If irritation or a rash develops, seek medical attention.[15]
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[15]
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. If the person is conscious, give them a small amount of water to drink. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[8]
- **Spill Response:** Evacuate the area. Wearing appropriate PPE, cover the spill with a dry, inert absorbent material (e.g., vermiculite, sand). Carefully scoop the material into a sealed container for hazardous waste disposal. Clean the spill area thoroughly with soap and water. Avoid creating dust.

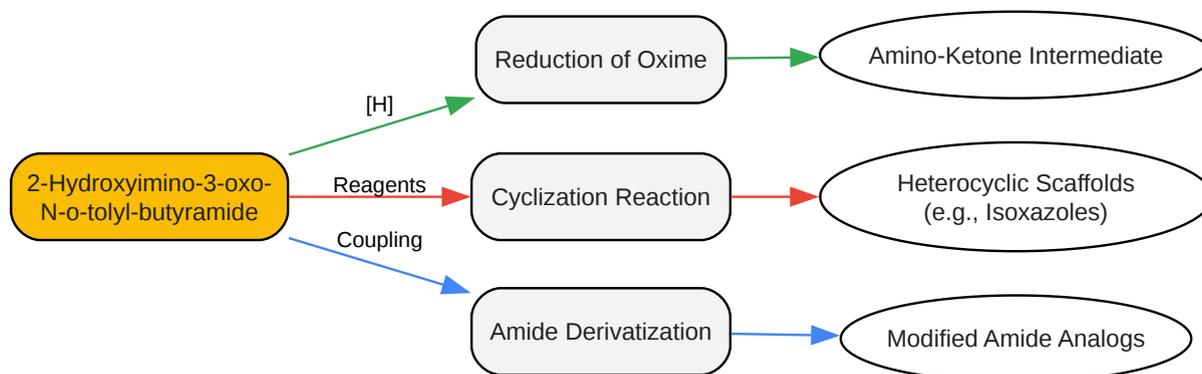
Section 5: Scientific Context and Potential Applications

Compounds containing the hydroxyimino-butylamide scaffold are valuable intermediates in synthetic and medicinal chemistry. Their utility stems from the multiple reactive sites that can be leveraged to build more complex molecular architectures.

- **Heterocyclic Synthesis:** The oxime and ketone functionalities can participate in cyclization reactions to form various heterocyclic rings, which are core structures in many pharmaceutical agents.[3]
- **Precursors for Bioactive Molecules:** Derivatives of related structures have been investigated for a range of biological activities, including potential as non-steroidal anti-inflammatory drugs

(NSAIDs) and antiproliferative agents.[7][16] The N-o-tolyl group can influence the compound's steric and electronic properties, potentially modulating its interaction with biological targets.

The diagram below illustrates the potential role of this compound as a versatile chemical building block.



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